

In-Depth Technical Guide to 5-(Hydroxymethyl)-2-iodophenol

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Compound of Interest

Compound Name: 5-(Hydroxymethyl)-2-iodophenol

Cat. No.: B1320510

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-(Hydroxymethyl)-2-iodophenol**, a halogenated phenolic compound with potential applications in organic synthesis and medicinal chemistry. This document consolidates its chemical and physical properties, safety information, and outlines a representative synthetic approach.

Core Properties and Data

5-(Hydroxymethyl)-2-iodophenol, identified by the CAS Number 773869-57-1, is a substituted aromatic compound. Its key quantitative data are summarized in the tables below for ease of reference and comparison.

Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	773869-57-1	[1]
Molecular Formula	C ₇ H ₇ IO ₂	[1]
Molecular Weight	250.04 g/mol	[1]
Melting Point	148 °C	N/A
Boiling Point	273.9 °C at 760 mmHg	N/A
Appearance	Solid; White to off-white or cream-colored crystalline powder	
Solubility	Slightly soluble in water; Soluble in ethanol and ether	N/A
Purity	Commercially available at 95%, 97%, and 98%	[1]

Safety and Handling Information

Parameter	Details	Source(s)
Signal Word	Warning	[1]
Hazard Statements	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)	[1]
Storage	Keep in a dark place, under an inert atmosphere. Recommended storage temperatures range from 2-8°C to ambient. Protect from light.	[1]

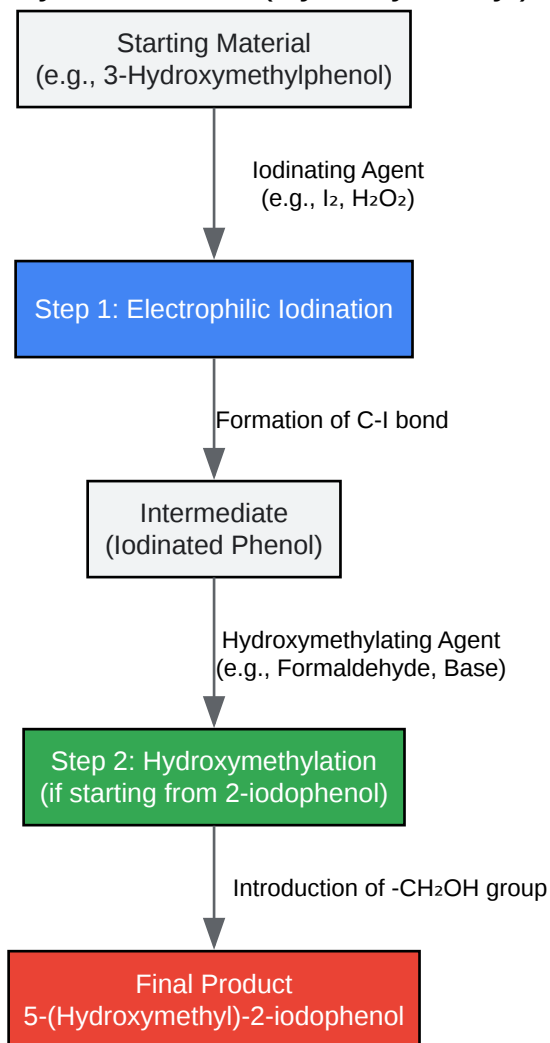
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-(Hydroxymethyl)-2-iodophenol** is not readily available in publicly accessible literature, a general two-step conceptual pathway can be proposed based on standard organic chemistry reactions. This involves the iodination of a phenol followed by hydroxymethylation.

Conceptual Synthetic Workflow

The synthesis can be envisioned as a two-stage process starting from a suitable phenol derivative. The logical flow of this process is outlined in the diagram below.

Conceptual Synthesis of 5-(Hydroxymethyl)-2-iodophenol



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Caption: A logical workflow for the synthesis of **5-(Hydroxymethyl)-2-iodophenol**.

Representative Experimental Protocol: Iodination of Phenols

The following is a general procedure for the iodination of phenols, which represents a key step in the synthesis of the target molecule. This protocol is adapted from a method for the preparation of iodinated phenols using iodine and hydrogen peroxide in water.^[2]

Materials:

- Substituted Phenol (e.g., 3-hydroxymethylphenol)
- Iodine (I_2)
- 30% (m/v) Aqueous Hydrogen Peroxide (H_2O_2)
- Distilled Water
- 10% (m/v) Aqueous Sodium Thiosulfate ($Na_2S_2O_3$)
- Dichloromethane or Ethyl Acetate
- Magnesium Sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel

Procedure:

- To a solution of the appropriate phenol (2 mmol) and iodine (3 mmol, 0.762 g) in distilled water (10 mL), add 30% aqueous hydrogen peroxide (6 mmol, 0.68 mL).^[2]
- Stir the mixture at room temperature or at 50 °C for 24 hours.^[2]
- After the reaction period, add a 10% aqueous solution of sodium thiosulfate (10 mL) to quench any excess iodine.^[2]
- Extract the mixture with dichloromethane or ethyl acetate (3 x 20 mL).^[2]
- Combine the organic phases and dry over anhydrous magnesium sulfate.^[2]
- Filter the drying agent and concentrate the organic phase under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies in the public domain detailing the biological activities or the direct involvement of **5-(Hydroxymethyl)-2-iodophenol** in cellular signaling pathways. However, the broader class of phenolic compounds is well-known for a wide range of biological effects, often attributed to their antioxidant and free-radical scavenging properties. [3][4]

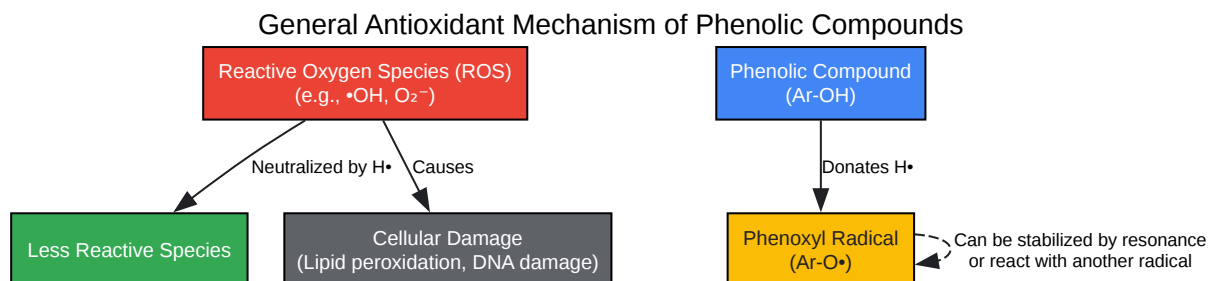
Iodinated phenolic compounds, in particular, are of interest in medicinal chemistry and drug discovery. The introduction of iodine can modulate the lipophilicity, metabolic stability, and binding affinity of a molecule to its biological target.

Potential Areas of Investigation

Given the structural features of **5-(Hydroxymethyl)-2-iodophenol**, potential areas for future research into its biological activity could include:

- **Antimicrobial and Antifungal Activity:** Halogenated phenols are known to possess antimicrobial properties.
- **Enzyme Inhibition:** The phenolic hydroxyl and hydroxymethyl groups could interact with the active sites of various enzymes.
- **Antioxidant Capacity:** Evaluation of its ability to scavenge free radicals and mitigate oxidative stress.

The diagram below illustrates a general mechanism by which phenolic compounds can exert their antioxidant effects, a potential activity of **5-(Hydroxymethyl)-2-iodophenol**.



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Caption: A simplified diagram showing how phenolic compounds can neutralize reactive oxygen species.

Conclusion

5-(Hydroxymethyl)-2-iodophenol is a chemical compound with well-defined physical and chemical properties. While detailed experimental protocols for its synthesis and specific biological activities are not extensively documented in readily available literature, its structure suggests potential for further investigation in organic synthesis and medicinal chemistry. The representative synthetic methods and potential biological roles outlined in this guide provide a foundation for researchers and drug development professionals interested in exploring the applications of this and similar iodinated phenolic compounds. Further research is warranted to fully elucidate its synthetic accessibility and biological significance.

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